

ML-7: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: ML-7

Cat. No.: B1676663

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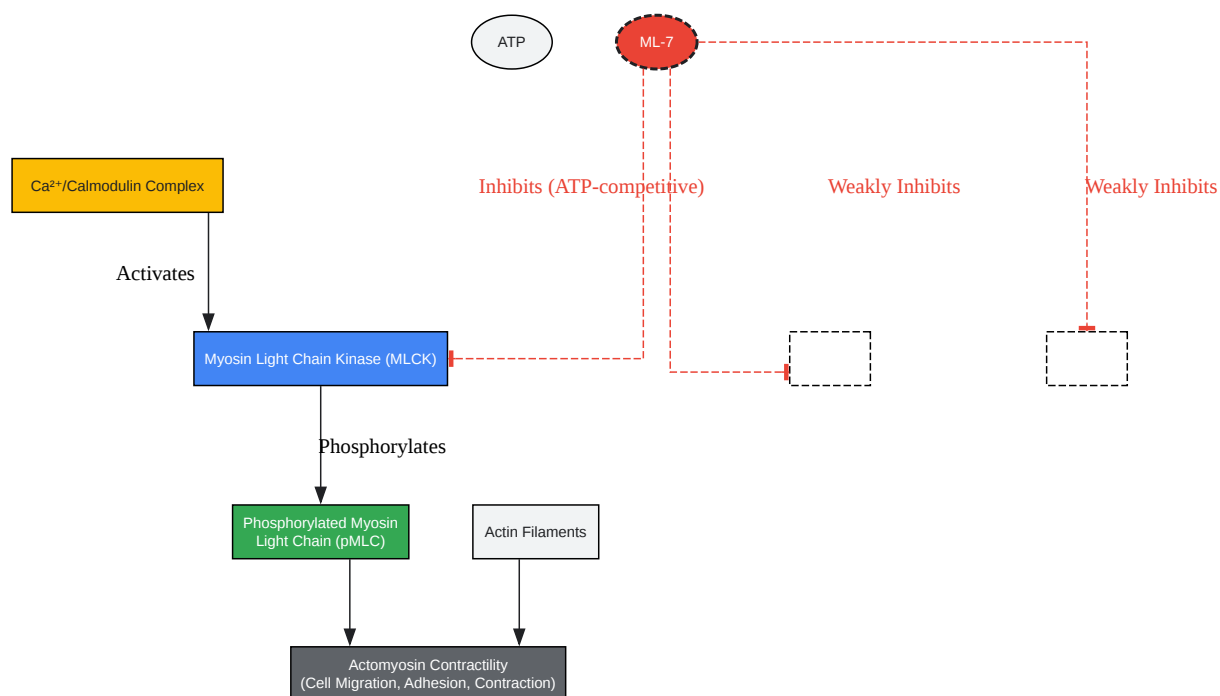
Audience: Researchers, scientists, and drug development professionals.

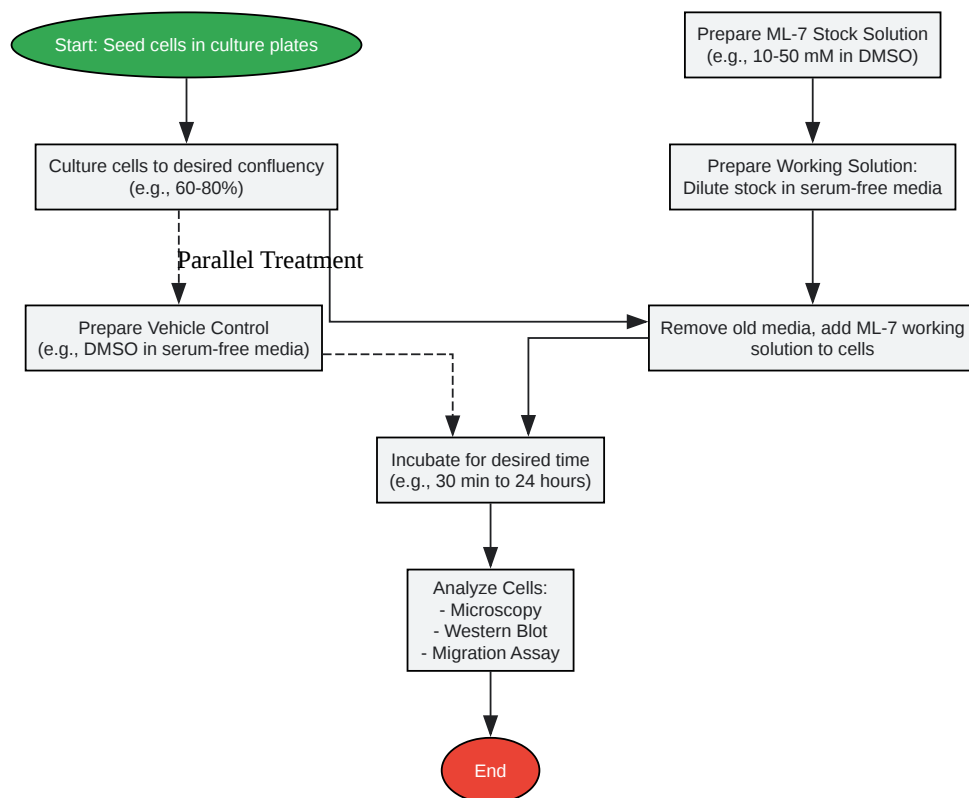
Introduction

ML-7 is a potent, cell-permeable, and selective inhibitor of Myosin Light Chain Kinase (MLCK). [1][2] It acts as a reversible, ATP-competitive inhibitor of both Ca^{2+} /calmodulin-dependent and -independent smooth muscle MLCKs. [2][3] Due to its crucial role in regulating the actin-myosin cytoskeleton, **ML-7** is a widely used tool in cell biology to study a variety of cellular processes including smooth muscle contraction, cell migration, cell adhesion, and apoptosis. [3][4] This document provides detailed application notes and experimental protocols for the use of **ML-7** in cell culture.

Mechanism of Action

The primary mechanism of action for **ML-7** is the inhibition of MLCK. MLCK phosphorylates the regulatory light chain of myosin II (MLC), which is a critical step for activating myosin's motor function, enabling it to interact with actin filaments to generate contractile force. [5] By inhibiting MLCK, **ML-7** prevents MLC phosphorylation, leading to a reduction in actomyosin contractility. This disruption of the cytoskeleton underlies its effects on various cellular functions. [3][5] While highly selective for MLCK, **ML-7** can also inhibit Protein Kinase A (PKA) and Protein Kinase C (PKC) at significantly higher concentrations. [1][3]





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- To cite this document: BenchChem. [ML-7: Application Notes and Protocols for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676663#ml-7-experimental-protocol-for-cell-culture]

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